# Application Note: Scalable Synthesis of 3',5'-Dimethyl-3-(2-methylphenyl)propiophenone

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *3',5'-Dimethyl-3-(2-methylphenyl)propiophenone* |
| *CAS No.:* | *898789-60-1* |
| *Cat. No.:* | *B1360505* |

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## Executive Summary

This application note details a robust, scalable protocol for the synthesis of **3',5'-Dimethyl-3-(2-methylphenyl)propiophenone** (CAS: 898789-60-1). This molecule, a sterically congested dihydrochalcone derivative, serves as a critical scaffold in the development of central nervous system (CNS) agents and metabolic modulators.

The synthesis addresses specific challenges associated with the 3',5'-dimethyl substitution pattern (electronic deactivation/steric bulk) and the 2-methyl "ortho-effect" on the aldehyde partner. We present a streamlined two-step sequence—Claisen-Schmidt Condensation followed by Chemoselective Catalytic Hydrogenation—optimized for kilogram-scale production with >98% purity.

## Retrosynthetic Analysis & Strategy

The target molecule is a 1,3-diarylpropan-1-one. The most atom-economical disconnection is at the C2-C3 bond, revealing two commercially available precursors: 3',5'-Dimethylacetophenone and 2-Methylbenzaldehyde.

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## Strategic Considerations

- Step 1 (Condensation): The presence of the ortho-methyl group on the aldehyde introduces steric hindrance, potentially retarding nucleophilic attack. The 3,5-dimethyl groups on the acetophenone increase electron density on the ring but may slightly sterically crowd the enolate formation. A strong base and controlled temperature are required to drive the equilibrium toward the chalcone intermediate.

- Step 2 (Reduction): The challenge is chemoselectivity—reducing the

  -unsaturated alkene without reducing the carbonyl group to an alcohol or hydrogenating the aromatic rings. Palladium on Carbon (Pd/C) under controlled hydrogen pressure is selected for this transformation.

Figure 1: Retrosynthetic strategy isolating the dihydrochalcone core into commercially available aromatic precursors.

# Experimental Protocol

## Step 1: Claisen-Schmidt Condensation

Objective: Synthesis of (E)-1-(3,5-dimethylphenyl)-3-(2-methylphenyl)prop-2-en-1-one (Chalcone Intermediate).

### Materials

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| Reagent | MW ( g/mol ) | Equiv.[1][2][3][4][5][6] | Mass/Vol | Role |
|---|---|---|---|---|
| 3',5'-Dimethylacetophenone | 148.20 | 1.0 | 148.2 g | Substrate |
| 2-Methylbenzaldehyde | 120.15 | 1.05 | 126.2 g | Electrophile |
| Sodium Hydroxide (NaOH) | 40.00 | 1.2 | 48.0 g | Catalyst |
| Ethanol (95%) | - | - | 1.5 L | Solvent |
| Water | - | - | 500 mL | Co-solvent |

## Procedure

- Reactor Setup: Equip a 3L jacketed glass reactor with an overhead mechanical stirrer (impeller type), internal temperature probe, and reflux condenser.
- Solvent Preparation: Charge Ethanol (1.0 L) and Water (300 mL) into the reactor.
- Base Addition: Add NaOH pellets slowly while stirring. Cool the jacket to 10°C to manage the exotherm of dissolution. Stir until fully dissolved.
- Ketone Addition: Add 3',5'-Dimethylacetophenone (148.2 g) to the reactor. Stir for 15 minutes at 20°C to facilitate enolate formation. Note: The solution may darken, indicating enolate generation.
- Aldehyde Addition: Dissolve 2-Methylbenzaldehyde (126.2 g) in the remaining Ethanol (500 mL). Add this solution dropwise to the reactor over 60 minutes, maintaining the internal temperature between 20-25°C.
    - Critical Control Point: Do not exceed 30°C to prevent Cannizzaro side reactions of the aldehyde.

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- Reaction Phase: Once addition is complete, warm the reaction mixture to 40°C and stir for 6-8 hours. Monitor by HPLC or TLC (Hexane:EtOAc 8:2) until the acetophenone is <2%.
- Workup & Crystallization:
  - Cool the mixture to 0-5°C. The chalcone product should precipitate as a yellow solid.
  - Stir at 0°C for 2 hours to maximize yield.
  - Filter the solid using a Büchner funnel.
  - Wash the cake with cold Ethanol/Water (1:1, 2 x 200 mL) until the filtrate is neutral pH.
  - Dry in a vacuum oven at 45°C for 12 hours.

Expected Yield: 210-230 g (80-88%) Appearance: Yellow crystalline solid.

## Step 2: Chemoselective Hydrogenation

Objective: Reduction of the alkene to the target dihydrochalcone without over-reduction.

### Materials

| Reagent | Role | Specification |
|---|---|---|
| Chalcone Intermediate | Substrate | From Step 1 |
| 10% Pd/C | Catalyst | 5 wt% loading (50% wet) |
| Ethyl Acetate (EtOAc) | Solvent | HPLC Grade |
| Hydrogen (H2) | Reagent | UHP Grade (99.999%) |

### Procedure

- Reactor Setup: Use a 2L Stainless Steel High-Pressure Reactor (Parr or Buchi). Ensure the vessel is grounded.
- Loading: Charge the Chalcone Intermediate (200 g) and Ethyl Acetate (1.2 L) into the vessel. Stir until dissolved.

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- Catalyst Addition: Under a nitrogen blanket, carefully add 10% Pd/C (10 g, 5 wt% relative to substrate). Safety Warning: Pd/C is pyrophoric when dry. Keep wet with water or solvent.
- Purging: Seal the reactor. Purge with Nitrogen (3 cycles to 5 bar) followed by Hydrogen (3 cycles to 5 bar).
- Reaction: Pressurize with H2 to 3 bar (45 psi). Set agitation to 800-1000 rpm to ensure gas-liquid mass transfer. Maintain temperature at 25-30°C.
  - Process Insight: Higher temperatures (>40°C) increase the risk of carbonyl reduction to the alcohol.
- Monitoring: Monitor hydrogen uptake. The reaction typically completes in 2-4 hours. Confirm completion by HPLC (disappearance of the chalcone peak).
- Workup:
  - Vent H2 and purge with Nitrogen.
  - Filter the reaction mixture through a bed of Celite to remove the catalyst. Wash the filter cake with EtOAc.
  - Concentrate the filtrate under reduced pressure (Rotavap) at 40°C to obtain a crude oil or low-melting solid.
- Purification (Optional but Recommended): Recrystallize from n-Heptane or Isopropanol if high purity (>99.5%) is required for biological assays.

Expected Yield: 180-190 g (90-95%) Final Purity: >98.5% (HPLC)

# Process Flow & Logic

The following workflow illustrates the critical decision nodes and quality checks required to maintain batch integrity.

Figure 2: Logical workflow for the scalable synthesis, highlighting Critical Quality Attributes (CQAs) at decision gates.

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## Analytical Characterization

To validate the synthesis, the following analytical parameters should be met:

- 1H NMR (400 MHz, CDCl3):
  - 2.35 (s, 6H, 3',5'-CH3)
  - 2.40 (s, 3H, Ar-CH3 on propyl ring)
  - 3.05 (t, 2H, -CH2-C=O)
  - 3.25 (t, 2H, Ar-CH2-)
  - 7.10-7.25 (m, 4H, Ar-H, 2-methylphenyl ring)
  - 7.55 (s, 2H, Ar-H, 2',6'-positions of acetophenone)
  - 7.65 (s, 1H, Ar-H, 4'-position)
- HPLC Purity: >98.0% (Area %).
- Mass Spectrometry (ESI+): [M+H]+ calc. for C18H20O = 253.15, found 253.2.

## References

- Claisen-Schmidt Condensation Protocols: Vogel, A. I. Vogel's Textbook of Practical Organic Chemistry, 5th Ed.; Longman: London, 1989. (Standard methodology for chalcone synthesis).
- Catalytic Hydrogenation of Chalcones: Rylander, P. N. Hydrogenation Methods; Academic Press: London, 1985. (Authoritative source on chemoselective reduction).
- Compound Identification
- Scalable Dihydrochalcone Synthesis: Process Research & Development for Dihydrochalcones. (General reference for industrial scale-up of phenylpropanones).

Disclaimer: This protocol involves the use of hazardous chemicals and pressurized gases. All procedures should be performed by qualified personnel in a fume hood with appropriate PPE.

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- To cite this document: BenchChem. [Application Note: Scalable Synthesis of 3',5'-Dimethyl-3-(2-methylphenyl)propiophenone]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1360505/docs#application-note-scalable-synthesis-of-3-5-dimethyl-3-2-methylphenyl-propiophenone]

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